

# Executive Summary: The Dual-Utility Fluorocarbon

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## Compound of Interest

Compound Name: sodium;2,4-difluorobenzoate

Cat. No.: B7768402

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Sodium 2,4-difluorobenzoate (CAS 1765-08-8) is a specialized fluorinated aromatic salt that serves two distinct, high-value functions in modern chemistry: as a precision aqueous tracer in subterranean reservoir engineering and as a metabolically stable building block in pharmaceutical synthesis.

Its molecular architecture—a benzoate core substituted with fluorine atoms at the ortho and para positions relative to the carboxylate—confers exceptional thermal stability and unique ionization properties. In the energy sector, it is deployed to map hydraulic fracture networks due to its low detection limits (ppb range) and resistance to high-temperature/high-pressure (HTHP) degradation. In drug discovery, the 2,4-difluorophenyl moiety is frequently utilized to block metabolic soft spots (CYP450 oxidation) and modulate the lipophilicity of bioactive scaffolds.

## Molecular Architecture & Physicochemical Profile

The utility of CAS 1765-08-8 stems from the high electronegativity of the fluorine atoms, which alter the electron density of the benzene ring, enhancing the acidity of the parent benzoic acid and the stability of the resulting anion.

## Structural Identification

Property	Detail
CAS Number	1765-08-8
Chemical Name	Sodium 2,4-difluorobenzoate
Synonyms	Benzoic acid, 2,4-difluoro-, sodium salt; 2,4-Difluorobenzoic acid sodium salt
Molecular Formula	C <sub>7</sub> H <sub>3</sub> F <sub>2</sub> NaO <sub>2</sub>
Molecular Weight	180.08 g/mol
SMILES	[Na+].[O-]C(=O)c1ccc(F)cc1F
InChI Key	ZNMYMPIKSTUKOB-UHFFFAOYSA-M

## Key Physicochemical Properties

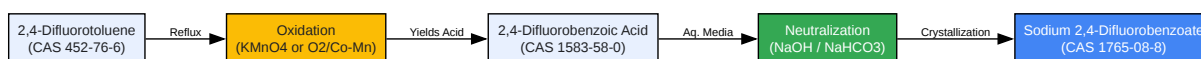
Property	Value / Characteristic	Significance
Physical State	White to off-white crystalline powder	Standard solid handling protocols apply.
Solubility	Highly soluble in water (>50 g/L est.)	Critical for use as a passive aqueous tracer in fracking fluids.
Thermal Stability	Stable > 200°C (Solid state)	Survives downhole geothermal gradients without degradation.
pKa (Parent Acid)	~3.3 (2,4-Difluorobenzoic acid)	The fluorine at the ortho position exerts an inductive effect (-I), lowering pKa relative to benzoic acid (4.2), ensuring full ionization at physiological and reservoir pH.
LogP (Parent Acid)	~2.2	Moderate lipophilicity of the protonated form allows membrane permeability in drug scaffolds.

## Synthetic Pathways & Manufacturing

The synthesis of CAS 1765-08-8 is typically achieved through the alkaline hydrolysis of 2,4-difluorobenzonitrile or the oxidation of 2,4-difluorotoluene, followed by neutralization with a sodium base.

## Industrial Synthesis Workflow

The following diagram illustrates the standard oxidation pathway from 2,4-difluorotoluene, a common commercial starting material.



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Figure 1: Industrial synthesis pathway converting 2,4-difluorotoluene to the sodium salt via oxidation and neutralization.[1][2]

Process Note: The neutralization step must be stoichiometric to prevent excess alkalinity, which can be detrimental in pharmaceutical formulations or cause precipitation issues in brine-heavy reservoir fluids.

## Application I: Subterranean Reservoir Tracing

In the oil and gas industry, CAS 1765-08-8 is a "Gold Standard" aqueous tracer. It is used to verify hydraulic fracture connections and map water flow between injection and production wells.

### Mechanism of Action

Unlike radioactive tracers, fluorobenzoates are chemical tracers. They are inert, non-adsorbing (they do not stick to rock formations), and thermally stable.

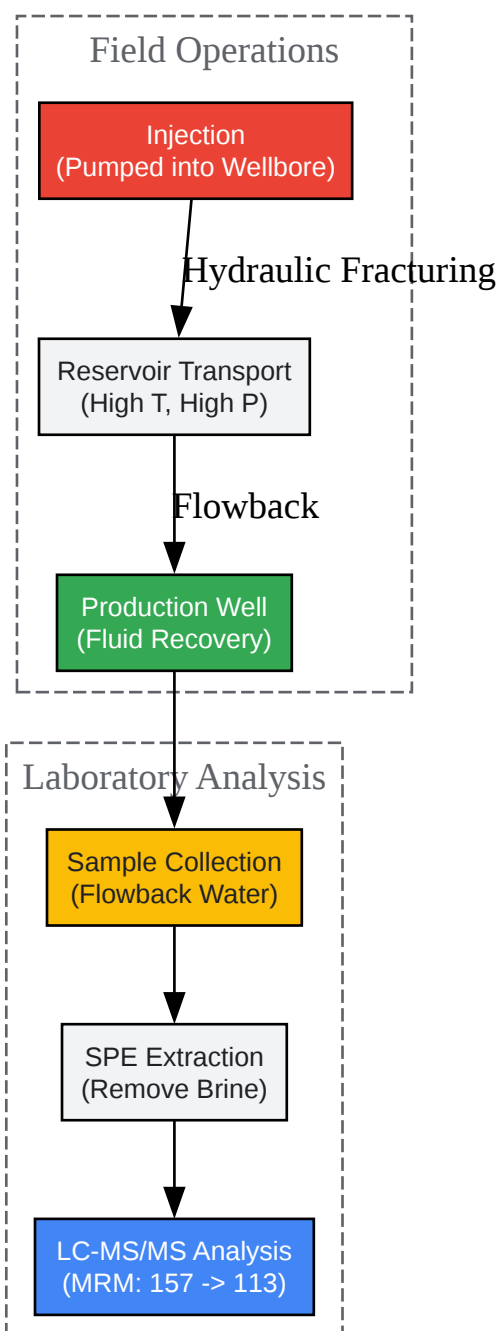
- Injection: The salt is dissolved in the fracturing fluid (fracking water) at a known concentration.
- Transport: It travels with the water into the rock fractures.
- Flowback: When the well is opened, the tracer returns with the produced water.
- Analysis: Samples are analyzed via LC-MS/MS. The appearance of the tracer confirms which stage of the fracture is producing water.

### Detection Protocol (LC-MS/MS)

The 2,4-difluoro substitution pattern provides a unique mass spectral signature and chromatographic retention time, distinguishing it from other isomers (e.g., 2,5-difluoro or 2,6-difluoro) used simultaneously in adjacent wells.

- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Target Ion:  $[M-H]^-$  ( $m/z \sim 157.0$  for the anion).

- MRM Transition: 157.0 → 113.0 (Loss of CO<sub>2</sub>).



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Figure 2: Workflow for using Sodium 2,4-difluorobenzoate as a reservoir inter-well tracer.

## Application II: Pharmaceutical Development

In medicinal chemistry, the 2,4-difluorophenyl motif is a privileged substructure. While CAS 1765-08-8 is the salt form, it is the precursor to the active pharmacophore.

## Metabolic Stability (The Fluorine Effect)

The strategic placement of fluorine atoms at the 2 and 4 positions blocks metabolic attack.

- **C-H Bond Strength:** The C-F bond is significantly stronger (~116 kcal/mol) than the C-H bond (~99 kcal/mol), making the ring resistant to oxidative metabolism by Cytochrome P450 enzymes.
- **Electronic Effects:** The electron-withdrawing nature of fluorine deactivates the phenyl ring towards electrophilic attacks, extending the half-life ( ) of the drug in vivo.

## Bioisosterism

The 2,4-difluorobenzoate moiety often serves as a bioisostere for non-fluorinated benzoates or heteroaromatic rings, improving potency by altering the electrostatic potential surface of the molecule to better fit binding pockets.

## Safety, Handling, and Regulatory (MSDS Summary)

While generally considered low-toxicity compared to other halogenated aromatics, standard laboratory safety is required.

Hazard Category	Classification	Precaution
Acute Toxicity	Oral (Category 4)	Harmful if swallowed. Wash hands thoroughly after handling.
Skin/Eye	Irritant (Category 2/2A)	Causes skin irritation and serious eye irritation. Wear nitrile gloves and safety goggles.
Inhalation	STOT-SE (Category 3)	May cause respiratory irritation. Use in a fume hood or well-ventilated area.[3][4]
Environmental	TSCA SNUR (US)	Subject to Significant New Use Rules (SNUR) in the US when used in specific industrial applications (e.g., certain export restrictions or reporting requirements may apply under TSCA Section 5).

Disposal: Dispose of content/container to an approved waste disposal plant. Do not discharge into drains or the environment, although fluorobenzoates are often selected for their low ecotoxicity in tracer applications.

## References

- PubChem. (n.d.). Sodium 2,4-difluorobenzoate (Compound).[5][2][6][7][8][9][10] National Library of Medicine. Retrieved from [\[Link\]](#)
- US Environmental Protection Agency (EPA). (2019).[11][12] Significant New Use Rules on Certain Chemical Substances (TSCA Section 5). Federal Register.[11][13] Retrieved from [\[Link\]](#)[11][12]
- Serres-Piole, C., et al. (2012). Water tracers in oilfield applications: Guidelines. Journal of Petroleum Science and Engineering.
- Purser, S., et al. (2008). Fluorine in medicinal chemistry. Chemical Society Reviews.

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- [2. Page loading... \[wap.guidechem.com\]](#)
- [3. Page loading... \[wap.guidechem.com\]](#)
- [4. CAS No. 1765-08-8 Specifications | Ambeed \[ambeed.com\]](#)
- [5. CAS 1765-08-8 | 2622-3-X2 | MDL MFCD01661151 | Sodium 2,4-difluorobenzoate | SynQuest Laboratories \[synquestlabs.com\]](#)
- [6. epa.gov \[epa.gov\]](#)
- [7. buyersguidechem.com \[buyersguidechem.com\]](#)
- [8. boronpharm.com \[boronpharm.com\]](#)
- [9. 1765-08-8 | Sodium 2,4-difluorobenzoate - MolDb \[moldb.com\]](#)
- [10. Sodium 2,4-difluorobenzoate | CymitQuimica \[cymitquimica.com\]](#)
- [11. Federal Register :: Significant New Use Rules on Certain Chemical Substances \[federalregister.gov\]](#)
- [12. epa.gov \[epa.gov\]](#)
- [13. govinfo.gov \[govinfo.gov\]](#)
- [To cite this document: BenchChem. \[Executive Summary: The Dual-Utility Fluorocarbon\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b7768402/docs#executive-summary-the-dual-utility-fluorocarbon\]](#)

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